

Application Notes and Protocols for Perhydroacenaphthene in Jet Fuel Formulations

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Compound of Interest

Compound Name: Perhydroacenaphthene

Cat. No.: B1583686

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Introduction: The Pursuit of High-Performance Aviation Fuels

The aviation industry is in a continuous quest for fuels that offer higher energy density, improved thermal stability, and superior low-temperature performance. High-density aviation turbine fuels are critical for advanced aircraft, enabling extended range, increased payload capacity, or reduced fuel volume for a given mission. Multicyclic saturated hydrocarbons, or naphthenes, are a promising class of compounds for formulating these advanced fuels due to their compact molecular structure, which translates to a higher volumetric energy content compared to conventional paraffinic kerosenes.[1] **Perhydroacenaphthene**

(dodecahydroacenaphthylene), a tricyclic saturated hydrocarbon, has emerged as a compelling candidate for inclusion in high-density jet fuel formulations. Its fully saturated structure imparts excellent thermal stability, a crucial attribute as modern gas turbine engines operate at increasingly higher temperatures.[2] This document provides a comprehensive guide for researchers and scientists on the application and evaluation of **perhydroacenaphthene** in jet fuel formulations.

Physicochemical Properties of Perhydroacenaphthene

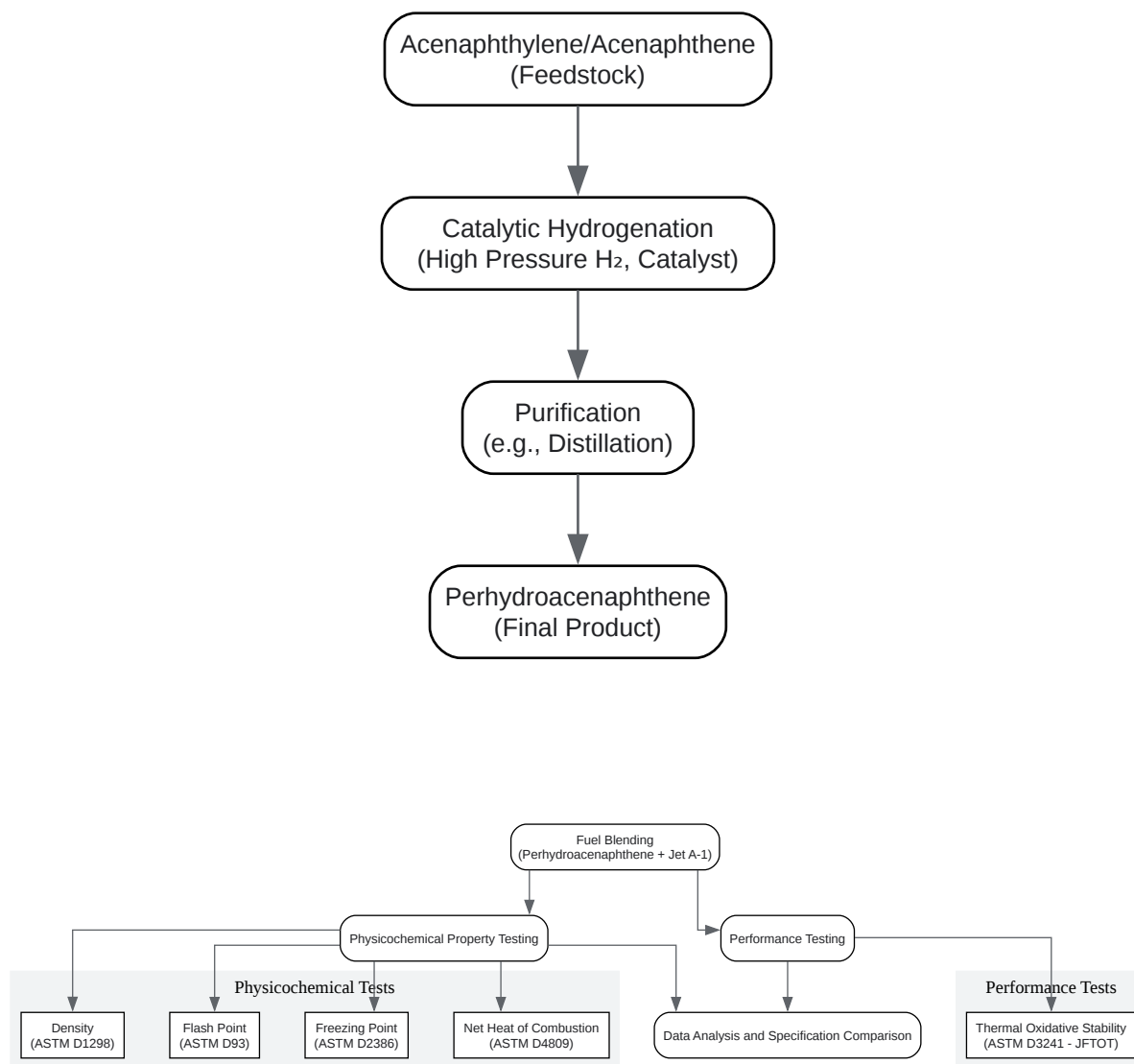
Understanding the fundamental properties of **perhydroacenaphthene** is the first step in evaluating its suitability as a jet fuel component. The following table summarizes its key physicochemical characteristics.

| Property | Value | Unit | Source |
|-------------------|---------------------------------|-------------------|-----------|
| Molecular Formula | C ₁₂ H ₂₀ | - | [3][4][5] |
| Molecular Weight | 164.29 | g/mol | [3][4][6] |
| Density | ~0.939 | g/cm ³ | [3][7] |
| Boiling Point | ~235 | °C | [3][7] |
| Flash Point | ~78.7 | °C | [3][4][7] |
| Melting Point | 36 | °C | [3][7] |

Synthesis of Perhydroacenaphthene

Perhydroacenaphthene is typically synthesized through the catalytic hydrogenation of acenaphthylene or acenaphthene, which are polycyclic aromatic hydrocarbons. The process involves reacting the feedstock with hydrogen gas at elevated temperature and pressure in the presence of a suitable catalyst, such as Raney Nickel or a palladium-based catalyst.[8] The complete saturation of the aromatic rings is crucial to achieve the desired properties of high stability and low reactivity.

Below is a diagram illustrating the synthesis workflow.



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